

Personal protective equipment for handling Tellurium-122

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Compound of Interest

Compound Name: Tellurium-122

Cat. No.: B082960

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Essential Safety and Handling Guide for Tellurium-122

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tellurium-122**. As **Tellurium-122** is a stable, non-radioactive isotope, the primary hazards are chemical in nature. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

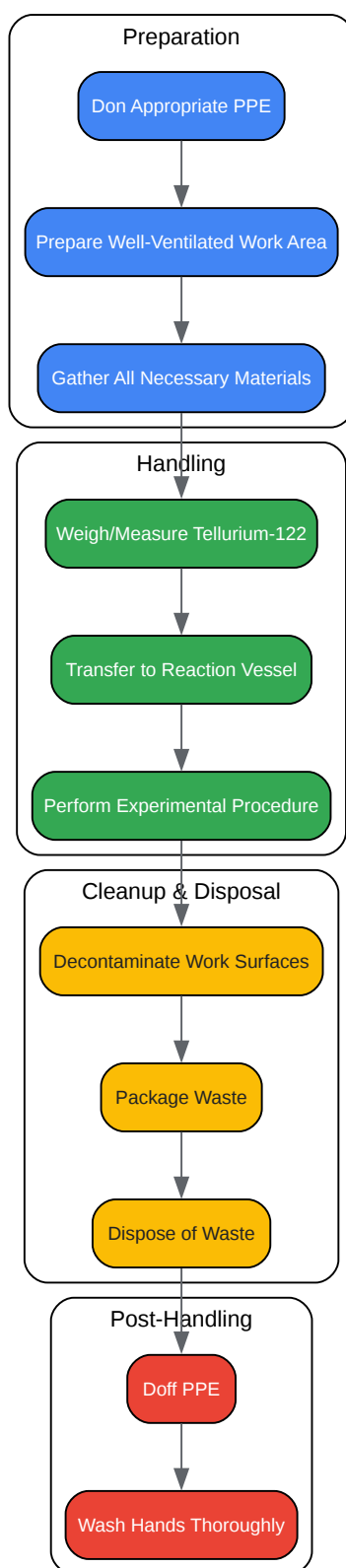
Chemical Hazard Data

Tellurium and its compounds are toxic.[1] Inhalation, ingestion, and skin contact are potential routes of exposure.[2] Acute effects can include irritation of the respiratory tract, skin, and eyes.[3][4] A characteristic symptom of tellurium exposure is a garlic-like odor on the breath, sweat, and urine, which can occur even at low exposure levels.[2][3][5] Chronic exposure may affect the liver, kidneys, and central nervous system.[4][6]

Hazard Data Point	Value / Description	Source
Appearance	Dark-gray to brown amorphous powder or a silvery-white, brittle solid.[2][7]	[2][7]
Odor	Odorless.[2]	[2]
Routes of Exposure	Inhalation, ingestion, skin and/or eye contact.[2]	[2]
Acute Symptoms	Garlic breath, sweating, dry mouth, metallic taste, drowsiness, anorexia, nausea, dermatitis.[2]	[2]
Chronic Effects	May affect the liver, kidneys, and nervous system.[4][6]	[4][6]
OSHA PEL	TWA 0.1 mg/m ³	[2]
NIOSH REL	TWA 0.1 mg/m ³	[2]
ACGIH TLV	TWA 0.1 mg/m ³	[2]

Operational Plan: Handling Tellurium-122

A systematic approach to handling **Tellurium-122** is crucial to minimize exposure risk. The following workflow outlines the necessary steps for safe handling.



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Figure 1. Step-by-step workflow for the safe handling of **Tellurium-122**.

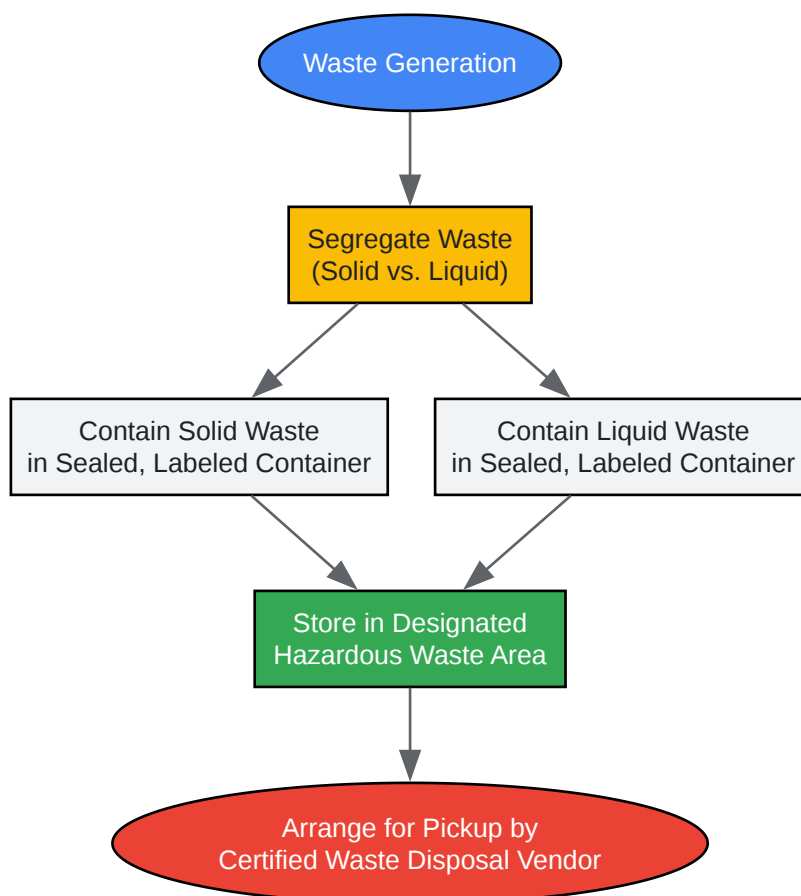
Experimental Protocol for Handling:

- Preparation:
 - Personal Protective Equipment (PPE): Before entering the designated handling area, don the following PPE:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.[\[8\]](#) Always inspect gloves for integrity before use.[\[8\]](#)
 - Eye Protection: Safety glasses with side shields or chemical splash goggles are required.[\[9\]](#)
 - Lab Coat: A flame-resistant lab coat should be worn to protect from spills.
 - Respiratory Protection: If there is a potential for airborne dust or aerosols, a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.[\[2\]](#)
 - Work Area Setup: All handling of **Tellurium-122** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#) Ensure an eyewash station and safety shower are readily accessible.[\[10\]](#)
 - Materials: Gather all necessary equipment and reagents before beginning the experiment to minimize movement in and out of the handling area.
- Handling:
 - Weighing and Transfer: When weighing or transferring **Tellurium-122** powder, do so carefully to avoid generating dust. Use a spatula or other appropriate tool.
 - Experimental Procedures: Conduct all experimental steps within the designated and ventilated workspace. Avoid direct contact with the material.
- Cleanup and Disposal:
 - Decontamination: Thoroughly decontaminate all work surfaces and equipment after use with an appropriate cleaning agent.

- Waste Packaging: Place all contaminated materials, including disposable gloves, weigh boats, and wipes, into a clearly labeled, sealed container for hazardous waste.
- Disposal: Dispose of the waste according to your institution's and local regulations for hazardous chemical waste.[3]
- Post-Handling:
 - Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. Dispose of single-use items in the designated waste stream.
 - Personal Hygiene: Wash hands thoroughly with soap and water after removing PPE.[8] Do not eat, drink, or smoke in the laboratory area.[7]

Disposal Plan for Tellurium-122 Waste

Proper disposal of **Tellurium-122** waste is critical to prevent environmental contamination and ensure regulatory compliance.



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Figure 2. Logical workflow for the proper disposal of **Tellurium-122** waste.

Disposal Protocol:

- Segregation: At the point of generation, segregate **Tellurium-122** waste from other waste streams. Separate solid waste (e.g., contaminated gloves, wipes, and plasticware) from liquid waste (e.g., solutions containing tellurium).
- Containment:
 - Solid Waste: Place in a durable, leak-proof container with a secure lid.
 - Liquid Waste: Collect in a compatible, shatter-resistant container with a screw-top cap. Do not overfill containers.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the chemical name ("**Tellurium-122**"), and the primary hazard (e.g., "Toxic").
- Storage: Store sealed waste containers in a designated, secondary containment area that is secure and away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal vendor.[11] Do not dispose of tellurium waste down the drain or in regular trash.[8]

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